

Application Note: Noformicin Analytical Standards and Methods

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Compound of Interest		
Compound Name:	Noformicin	
Cat. No.:	B086930	Get Quote

Introduction

Noformicin is a cyclic guanidine-containing natural product with potential applications in drug development. To support research, preclinical, and clinical studies, robust and reliable analytical methods are essential for the accurate quantification and characterization of **noformicin** in various matrices. This document provides comprehensive application notes on **noformicin** analytical standards and detailed protocols for its analysis using modern chromatographic techniques.

Noformicin Analytical Standards

The use of well-characterized analytical standards is fundamental for achieving accurate and reproducible results in quantitative analysis. A certified reference standard of **noformicin** should be used for the preparation of calibration curves and quality control samples.

Table 1: Physicochemical Properties of **Noformicin**



Property	Value	Source
Molecular Formula	C8H15N5O	[1]
Molecular Weight	197.24 g/mol	[1]
IUPAC Name	(2S)-5-amino-N-(3-amino-3- iminopropyl)-3,4-dihydro-2H- pyrrole-2-carboxamide	[1]
CAS Number	155-38-4	[1]
Appearance	White to off-white solid	Typical for commercial standards
Solubility	Soluble in aqueous solutions and polar organic solvents like methanol.	[2]
Storage Conditions	-20°C in a desiccated environment	General recommendation for stability

Table 2: Specifications for a Noformicin Analytical Standard

Parameter	Specification	Typical Method
Purity	≥98% (by HPLC)	HPLC-UV
Identity	Conforms to the reference spectrum	¹ H-NMR, LC-MS
Water Content	≤2.0%	Karl Fischer Titration
Residual Solvents	To be reported	GC-HS

Analytical Methods

High-Performance Liquid Chromatography (HPLC) coupled with UV detection and Liquid Chromatography-Mass Spectrometry (LC-MS) are the preferred methods for the analysis of **noformicin** due to their sensitivity, specificity, and wide availability.

Methodological & Application





This method is suitable for the quantification of **noformicin** in bulk material and pharmaceutical dosage forms.

Experimental Protocol: HPLC-UV Analysis of Noformicin

- Instrumentation: A standard HPLC system equipped with a pump, autosampler, column oven, and a UV/Vis or Photodiode Array (PDA) detector.
- Column: Reversed-phase C18 column (e.g., 250 x 4.6 mm, 5 μm particle size).
- Mobile Phase: A mixture of 0.1% Formic Acid in Water (Solvent A) and Acetonitrile (Solvent B). An isocratic elution with 95:5 (v/v) A:B is a good starting point.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection Wavelength: Due to the lack of a strong chromophore, detection at a low wavelength, such as 210 nm, is recommended.
- Injection Volume: 10 μL.
- Standard Preparation:
 - Prepare a stock solution of the **noformicin** reference standard at 1 mg/mL in the mobile phase.
 - \circ Perform serial dilutions to prepare a set of calibration standards ranging from 1 μ g/mL to 100 μ g/mL.
- Sample Preparation:
 - Accurately weigh and dissolve the sample containing noformicin in the mobile phase to achieve a concentration within the calibration range.
 - Filter the solution through a 0.45 µm syringe filter prior to injection.



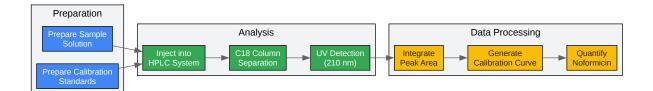


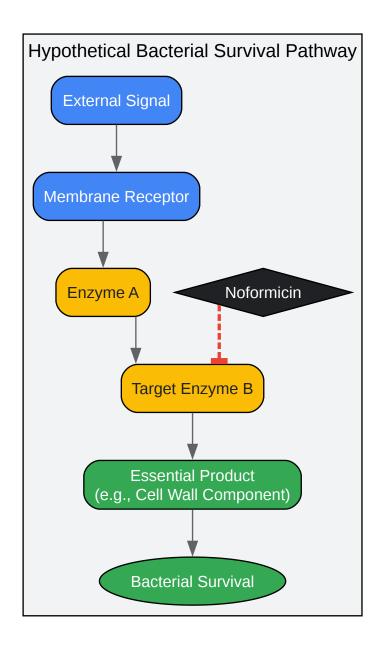


 Quantification: Construct a calibration curve by plotting the peak area of the noformicin standard against its concentration. The concentration of noformicin in the sample is determined using the linear regression equation of the calibration curve.

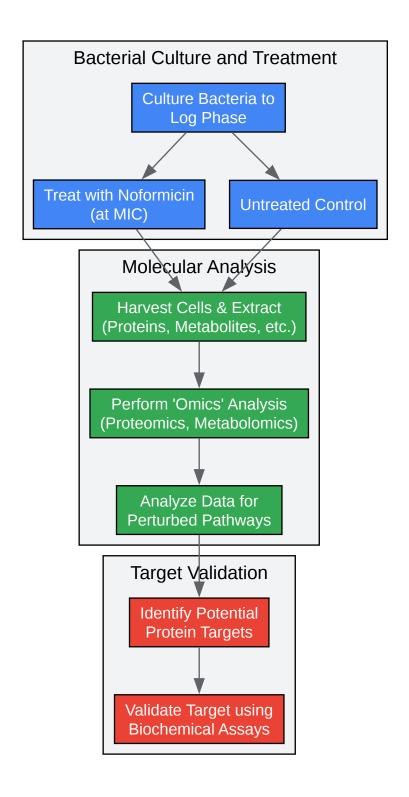
Experimental Workflow for HPLC Analysis











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References

- 1. Noformicin, (+)- | C8H15N5O | CID 130797 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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